

N-Valeryl-D-glucosamine in Glycobiology Research: A Technical Guide

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Compound of Interest		
Compound Name:	N-Valeryl-D-glucosamine	
Cat. No.:	B15549915	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-ValeryI-D-glucosamine is a synthetic derivative of D-glucosamine, an essential amino sugar that serves as a fundamental building block for the biosynthesis of various macromolecules, including glycoproteins and glycosaminoglycans. As a member of the N-acyl-D-glucosamine family, **N-ValeryI-D-glucosamine** is of growing interest in glycobiology research. Its lipophilic valeryl group may influence its cellular uptake, metabolic fate, and biological activity compared to its more extensively studied counterpart, N-acetyl-D-glucosamine (GlcNAc). This technical guide provides a comprehensive overview of the current, albeit limited, knowledge on **N-ValeryI-D-glucosamine** and its closely related analogs, offering insights into its potential applications in studying cellular processes and in drug development.

Chemical and Physical Properties

N-Valeryl-D-glucosamine, also known as N-Pentanoyl-D-glucosamine, possesses the following chemical and physical properties:



Property	Value	
Molecular Formula	C11H21NO6	
Molecular Weight	263.29 g/mol	
CAS Number	63223-57-4	
Appearance	White to off-white crystalline powder	
Solubility	Soluble in water	

Synthesis of N-Acyl-D-glucosamine Derivatives

While a specific, detailed protocol for the synthesis of **N-Valeryl-D-glucosamine** is not readily available in the public domain, a general method for the N-acylation of D-glucosamine hydrochloride can be adapted. This process typically involves the reaction of D-glucosamine hydrochloride with the corresponding acyl chloride or anhydride in the presence of a base.

General Experimental Protocol for N-Acylation of D-Glucosamine

Materials:

- D-glucosamine hydrochloride
- Valeryl chloride (or pentanoic anhydride)
- Methanol
- Triethylamine (or another suitable base)
- Sodium bicarbonate solution (saturated)
- · Ethyl acetate
- · Anhydrous magnesium sulfate
- Silica gel for column chromatography

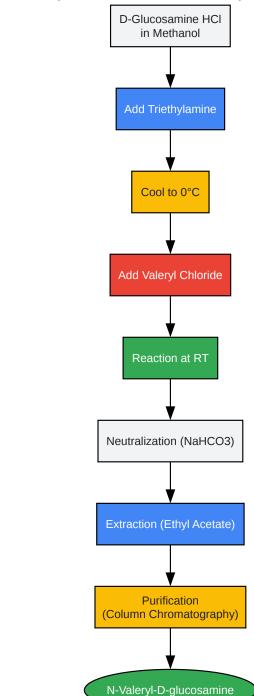


Procedure:

- Dissolve D-glucosamine hydrochloride in methanol.
- Add triethylamine to the solution to neutralize the hydrochloride and deprotonate the amino group.
- Cool the reaction mixture in an ice bath.
- Slowly add valeryl chloride (or pentanoic anhydride) to the cooled solution while stirring.
- Allow the reaction to proceed at room temperature for several hours, monitoring the progress by thin-layer chromatography (TLC).
- Once the reaction is complete, neutralize the mixture with a saturated solution of sodium bicarbonate.
- Extract the product with ethyl acetate.
- Wash the organic layer with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography to obtain N-Valeryl-Dglucosamine.

Synthesis Workflow Diagram





General Synthesis Workflow for N-Valeryl-D-glucosamine

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Caption: General synthesis workflow for N-Valeryl-D-glucosamine.



Biological Activity and Research Applications

Direct research on the biological activities of **N-Valeryl-D-glucosamine** is scarce. However, studies on closely related N-acyl-D-glucosamine derivatives with different acyl chain lengths, such as N-butyryl-D-glucosamine, provide valuable insights into its potential roles in glycobiology.

Insights from N-Butyryl-D-glucosamine Studies

Research on N-butyryl-D-glucosamine has demonstrated its potential to modulate chondrocyte function. A study by Maccari et al. (2013) investigated the effects of N-butyryl-D-glucosamine on bovine articular chondrocytes.

Quantitative Data from N-Butyryl-D-glucosamine Studies:

Parameter	Treatment	Result	Fold Change vs. Control
Aggrecan mRNA expression	N-Butyryl-D- glucosamine (100 μM)	Upregulation	~2.5
Collagen Type II mRNA expression	N-Butyryl-D- glucosamine (100 μM)	Upregulation	~2.0
MMP-13 mRNA expression	N-Butyryl-D- glucosamine (100 μM)	Downregulation	~0.5
ADAMTS-5 mRNA expression	N-Butyryl-D- glucosamine (100 μM)	Downregulation	~0.6

Data is approximated from graphical representations in the cited literature and serves for illustrative purposes.

These findings suggest that the N-acyl chain length can influence the biological activity of glucosamine derivatives, with N-butyryl-D-glucosamine promoting an anabolic and anticatabolic phenotype in chondrocytes. It is plausible that **N-Valeryl-D-glucosamine** could exhibit similar or distinct effects, warranting further investigation.



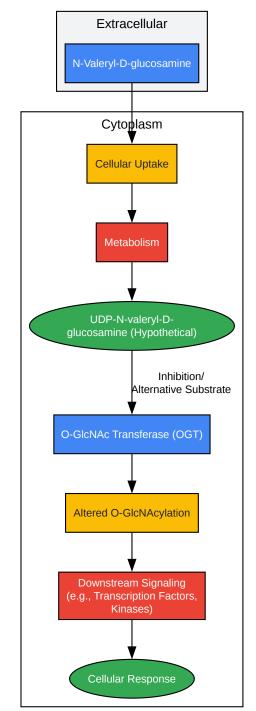
Potential Mechanism of Action: The Hexosamine Biosynthesis Pathway

N-acyl-D-glucosamine derivatives are expected to enter the hexosamine biosynthesis pathway (HBP), a critical metabolic route that produces UDP-N-acetylglucosamine (UDP-GlcNAc). UDP-GlcNAc is the universal donor substrate for O-GlcNAc transferase (OGT), which catalyzes the O-GlcNAcylation of nuclear and cytoplasmic proteins. This dynamic post-translational modification plays a crucial role in regulating various cellular processes, including signal transduction, transcription, and metabolism.

It is hypothesized that **N-ValeryI-D-glucosamine**, after cellular uptake, could be metabolized to valeryI-CoA and glucosamine, or potentially be converted to UDP-**N-valeryI-D-glucosamine**. The latter could act as a competitive inhibitor or an alternative substrate for OGT, thereby modulating O-GlcNAcylation patterns and downstream signaling.

Proposed Signaling Pathway





Proposed Signaling Pathway of N-Valeryl-D-glucosamine

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Caption: Proposed mechanism of N-Valeryl-D-glucosamine action.



Future Directions and Conclusion

The field of glycobiology would greatly benefit from further research into the specific roles of **N-Valeryl-D-glucosamine**. Key areas for future investigation include:

- Detailed Biological Evaluation: Comprehensive studies are needed to determine the effects
 of N-Valeryl-D-glucosamine on various cell types, including its impact on cell proliferation,
 differentiation, and gene expression.
- Mechanism of Action: Elucidating the precise molecular mechanisms, including its metabolism and interaction with key enzymes like OGT, is crucial.
- Therapeutic Potential: Given the anti-inflammatory and chondroprotective effects of related compounds, exploring the therapeutic potential of N-Valeryl-D-glucosamine in diseases such as osteoarthritis and inflammatory disorders is a promising avenue.

In conclusion, while direct experimental data on **N-ValeryI-D-glucosamine** is currently limited, the study of its analogs suggests it is a compound of interest for glycobiology research. Its unique N-acyl chain may confer specific biological properties, making it a valuable tool for dissecting the complexities of glycosylation and cellular signaling. This guide provides a foundational understanding to encourage and facilitate further exploration into the biological significance of **N-ValeryI-D-glucosamine**.

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